

Dofequidar Fumarate: A Technical Guide on its Efficacy Against Cancer Stem-Like Cells

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Compound of Interest

Compound Name: Dofequidar Fumarate

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Introduction

Cancer stem-like cells (CSCs) represent a subpopulation of tumor cells endowed with properties of self-renewal, differentiation, and tumor initiation, contributing significantly to chemoresistance and cancer relapse. A key mechanism underlying this resistance is the overexpression of ATP-binding cassette (ABC) transporters, which actively efflux chemotherapeutic agents from the cell, thereby reducing their intracellular concentration and efficacy. **Dofequidar Fumarate** (MS-209) is an orally active quinoline derivative initially identified as an inhibitor of ABCB1/P-glycoprotein (P-gp) and ABCC1/MRP1. Emerging evidence, however, highlights its potent activity against ABCG2/BCRP, a transporter highly expressed in various cancer stem-like cells. This technical guide provides an in-depth analysis of the effects of **Dofequidar Fumarate** on cancer stem-like cells, with a focus on its mechanism of action, supported by quantitative data and detailed experimental protocols.

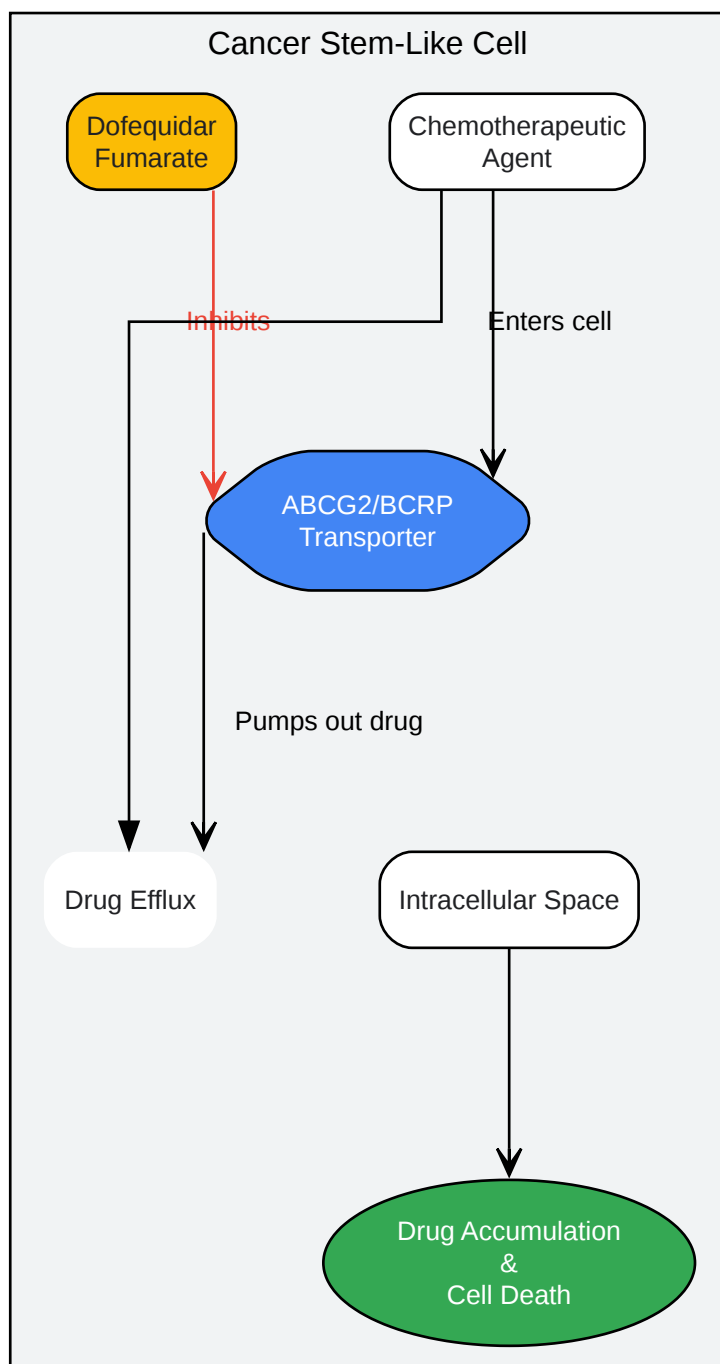
Mechanism of Action: Inhibition of ABCG2/BCRP in Cancer Stem-Like Cells

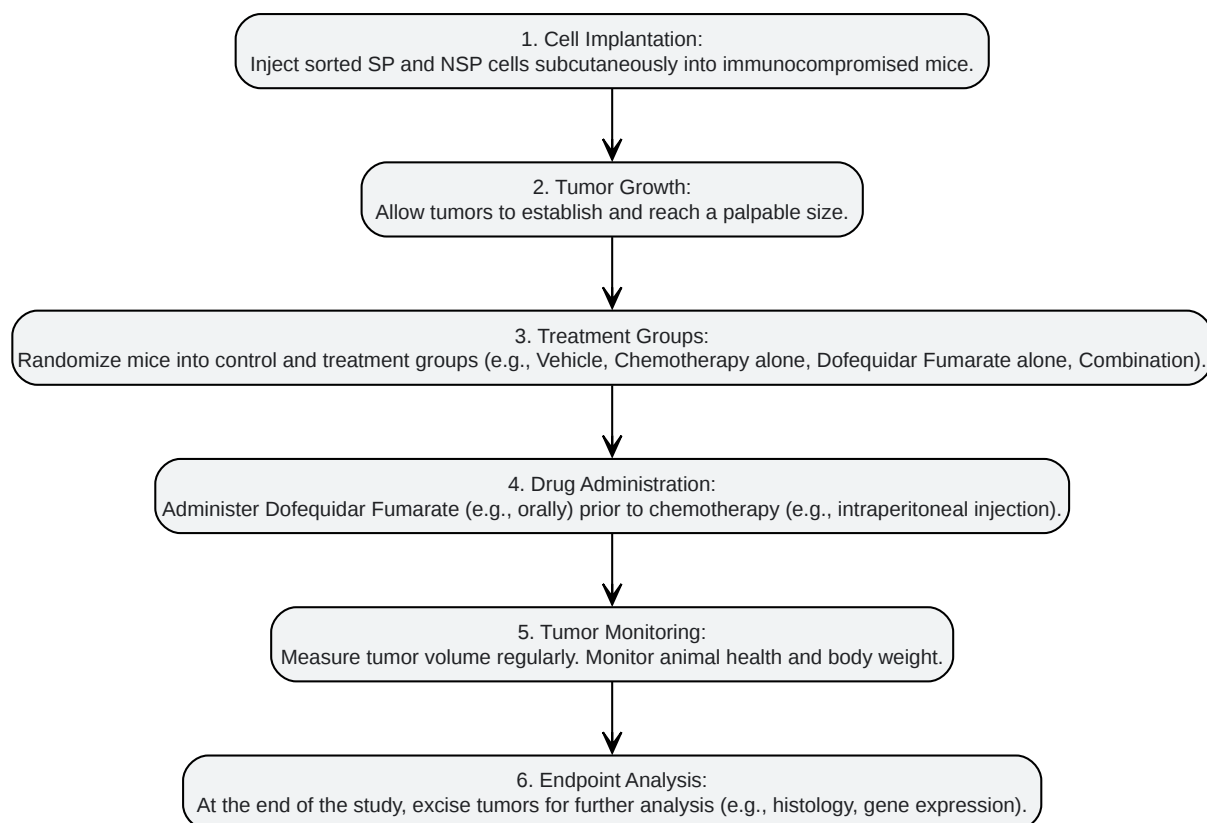
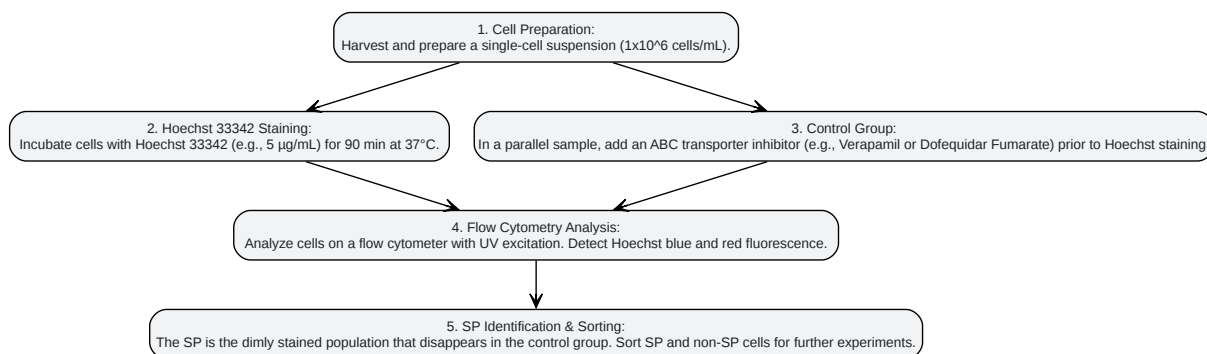
Dofequidar Fumarate's primary mechanism of action against cancer stem-like cells involves the inhibition of the ABCG2/BCRP transporter. CSCs often exhibit a "Side Population" (SP) phenotype, characterized by their ability to efflux the fluorescent dye Hoechst 33342, a process mediated by ABCG2. By inhibiting ABCG2, **Dofequidar Fumarate** prevents the efflux of both

Hoechst 33342 and various chemotherapeutic drugs, leading to their accumulation within the CSCs and subsequent sensitization to treatment.[1][2]

Signaling Pathway and Drug Efflux Inhibition

The following diagram illustrates the mechanism by which **Dofequidar Fumarate** inhibits ABCG2-mediated drug efflux in cancer stem-like cells.





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References

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- 2. Dofequidar fumarate sensitizes cancer stem-like side population cells to chemotherapeutic drugs by inhibiting ABCG2/BCRP-mediated drug export - PMC [pmc.ncbi.nlm.nih.gov]
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